

# A Technical Guide to the Half-Life and Decay Scheme of Tellurium-132

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## Compound of Interest

Compound Name: Tellurium-132

Cat. No.: B1232548

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Introduction: **Tellurium-132** ( $^{132}\text{Te}$ ) is a significant radioisotope, primarily known as a fission product in nuclear reactors and nuclear weapons testing. Its relatively short half-life and the radioactive nature of its daughter product, Iodine-132, make it of considerable interest in nuclear medicine, environmental monitoring, and safety assessments for nuclear facilities. For instance,  $^{132}\text{Te}$  has been identified as the third-largest radionuclide release during the Fukushima Daiichi Nuclear Power Plant accident, contributing to radiation dose in the early stages of the event[1]. This guide provides a comprehensive technical overview of the nuclear decay properties of **Tellurium-132**, its decay scheme, and the experimental methodologies used to characterize it.

## Quantitative Data Summary

The fundamental nuclear and decay properties of **Tellurium-132** are summarized in the table below. These values are compiled from various nuclear data sources.

Property	Value	Units
Half-Life ( $T_{1/2}$ )	3.204 ± 0.013	Days
78.2	Hours	
Decay Mode	Beta minus ( $\beta^-$ )	100%
Daughter Nuclide	Iodine-132 ( $^{132}\text{I}$ )	-
Decay Energy (Q-value)	0.493 - 0.518	MeV
Spin and Parity	0+	-
Parent Nuclides	Antimony-132 ( $^{132}\text{Sb}$ ), Californium-252 ( $^{252}\text{Cf}$ )	-
Atomic Mass	131.9085	u

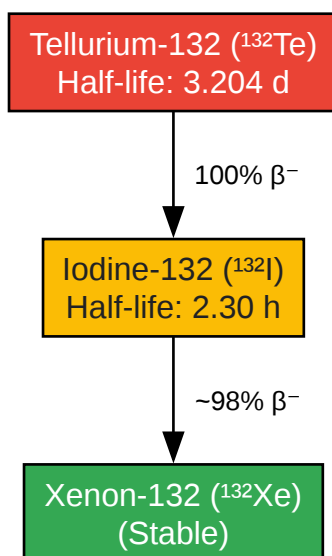
Data sourced from references[2][3][4][5][6].

## Decay Scheme of Tellurium-132

**Tellurium-132** decays exclusively via beta minus ( $\beta^-$ ) emission. In this process, a neutron within the  $^{132}\text{Te}$  nucleus is converted into a proton, releasing an electron (beta particle) and an electron antineutrino. This transformation increases the atomic number by one, transmuting Tellurium (Z=52) into Iodine (Z=53), while the mass number remains 132.

The decay does not proceed directly to the ground state of its daughter, Iodine-132. Instead, the beta decay of  $^{132}\text{Te}$  populates an excited nuclear level of  $^{132}\text{I}$ [7]. This excited state is highly unstable and rapidly de-excites to the  $^{132}\text{I}$  ground state through a cascade of gamma-ray emissions[7].

The daughter nuclide, Iodine-132, is also radioactive, with a half-life of approximately 2.30 hours[3]. It subsequently undergoes its own beta decay, transforming into the stable nuclide Xenon-132 ( $^{132}\text{Xe}$ ). This sequential decay is a critical consideration in applications and risk assessments involving  $^{132}\text{Te}$ .



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**Caption:** Decay chain of **Tellurium-132** to stable Xenon-132.

## Experimental Protocols

The characterization of <sup>132</sup>Te's decay properties relies on established nuclear physics techniques. The primary methods involve radiation spectrometry and coincidence counting.

## Half-Life Determination

The half-life of <sup>132</sup>Te is determined by measuring the decrease in its activity over a period of time.

- **Source Preparation:** A sample of <sup>132</sup>Te is first isolated. This can be achieved through the chemical separation of tellurium from fission products or by producing it via neutron activation of a stable tellurium isotope. For high-precision measurements, mass separation is employed to ensure the isotopic purity of the source[8].
- **Activity Measurement:** The activity of the <sup>132</sup>Te sample is measured at regular intervals using a high-resolution gamma-ray spectrometer, typically a High-Purity Germanium (HPGe) detector. The spectrometer does not detect the beta particles from <sup>132</sup>Te directly but measures the characteristic gamma rays emitted by its daughter, <sup>132</sup>I, as it de-excites. Since <sup>132</sup>I ( $T_{1/2} = 2.30$  h) is in transient equilibrium with its parent <sup>132</sup>Te ( $T_{1/2} = 3.204$  d), the decay rate of the parent can be determined by observing the daughter's gamma emissions.

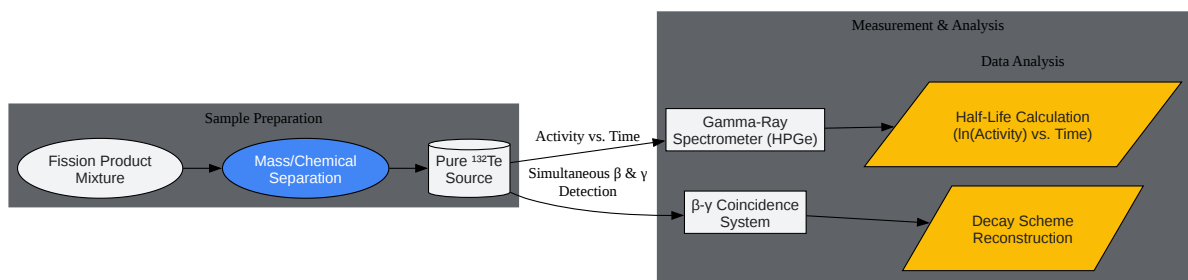
- **Data Analysis:** The count rate of a specific gamma-ray peak is recorded over time. The natural logarithm of the count rate is plotted against time. The data points form a straight line, and the slope of this line is equal to the negative of the decay constant ( $\lambda$ ). The half-life ( $T_{1/2}$ ) is then calculated using the formula:  $T_{1/2} = \ln(2) / \lambda$ .

## Decay Energy (Q-value) Measurement

Determining the total energy released in the decay (Q-value) requires measuring the energy of the emitted beta particles.

- **Beta-Gamma ( $\beta$ - $\gamma$ ) Coincidence Spectroscopy:** This is a powerful method used to reconstruct the decay scheme and measure beta endpoint energies[8].
  - **Experimental Setup:** The setup involves a beta detector (e.g., a plastic scintillator or silicon detector) and a gamma detector (e.g., HPGe detector) positioned close to the  $^{132}\text{Te}$  source. The electronic signals from both detectors are processed through a coincidence circuit, which records events only when a beta particle and a gamma ray are detected within a very short time window of each other.
  - **Methodology:** By "gating" on a specific gamma-ray peak detected by the HPGe detector, one can isolate the beta spectrum that directly feeds the nuclear level from which that gamma ray is emitted. The endpoint of this beta spectrum is then measured. The total decay energy ( $Q_{\beta}$ ) is the sum of the beta endpoint energy and the energy of the corresponding excited level in the daughter nucleus. This technique is crucial for mapping the energy levels in  $^{132}\text{I}$  that are populated by the decay of  $^{132}\text{Te}$ [8].

The experimental workflow for these measurements is outlined in the diagram below.



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**Caption:** Workflow for experimental determination of  $^{132}\text{Te}$  properties.

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